

Best practices for storing and handling Alpha-methyl-4-phosphonophenylglycine

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Compound of Interest

Compound Name: *Alpha-methyl-4-phosphonophenylglycine*

Cat. No.: *B071915*

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Technical Support Center: Alpha-methyl-4-phosphonophenylglycine

Disclaimer: Information regarding the storage, handling, and solubility of the specific compound **Alpha-methyl-4-phosphonophenylglycine** is not readily available. The following guidelines are based on data for the closely related compound, (RS)-4-phosphonophenylglycine ((RS)-PPG), and should be used as a reference for handling **Alpha-methyl-4-phosphonophenylglycine**. Researchers should exercise caution and may need to optimize conditions based on their experimental observations.

Frequently Asked Questions (FAQs)

Q1: How should I store **Alpha-methyl-4-phosphonophenylglycine**?

For long-term storage, it is recommended to store the compound as a powder at -20°C, which can maintain its stability for up to 3 years. For shorter durations, storage at 4°C is suitable for up to 2 years. If the compound is in a solvent, it should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q2: What are the recommended solvents for dissolving **Alpha-methyl-4-phosphonophenylglycine**?

Based on data for (RS)-PPG, this compound is soluble in aqueous solutions. To prepare a stock solution, it can be dissolved in water with the aid of ultrasonication, warming, and pH adjustment to 12 with 0.5 M NaOH. Heating to 60°C may also be necessary to achieve complete dissolution.^[1]

Q3: I am having trouble dissolving the compound. What should I do?

If you are experiencing solubility issues, consider the following troubleshooting steps:

- **Increase pH:** The solubility of (RS)-PPG is significantly improved in alkaline conditions. Gradually add 0.5 M NaOH to your solution to raise the pH to 12.
- **Apply Heat:** Gently warm the solution to 60°C while stirring.
- **Use Sonication:** Place the solution in an ultrasonic bath to aid in dissolution.
- **Verify Compound Purity:** Impurities can sometimes affect solubility. Ensure you are using a high-purity compound.

Q4: Is **Alpha-methyl-4-phosphonophenylglycine** stable in solution?

When dissolved in a solvent, (RS)-PPG is stable for up to 6 months when stored at -80°C and for up to 1 month when stored at -20°C.^[1] It is advisable to prepare fresh solutions for critical experiments or to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can degrade the compound.

Data Presentation

Table 1: Storage Conditions and Stability of (RS)-4-phosphonophenylglycine

Storage Format	Temperature	Duration
Powder	-20°C	3 years
Powder	4°C	2 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Data is for (RS)-PPG and should be used as a guideline for **Alpha-methyl-4-phosphonophenylglycine**.^[1]

Table 2: Solubility of (RS)-4-phosphonophenylglycine

Solvent	Concentration	Conditions
H ₂ O	2.86 mg/mL (12.37 mM)	Ultrasonic, warming, and adjust pH to 12 with 0.5 M NaOH and heat to 60°C

Data is for (RS)-PPG and should be used as a guideline for **Alpha-methyl-4-phosphonophenylglycine**.^[1]

Experimental Protocols

Protocol 1: Preparation of a Stock Solution of (RS)-4-phosphonophenylglycine

This protocol is based on the dissolution of (RS)-PPG and should be adapted as necessary for **Alpha-methyl-4-phosphonophenylglycine**.

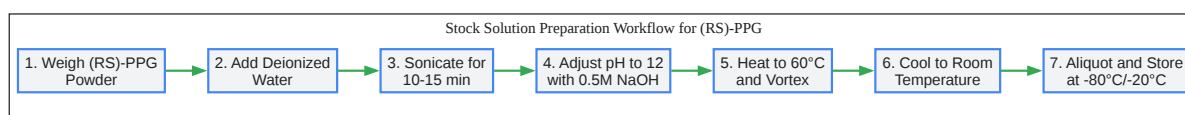
Materials:

- (RS)-4-phosphonophenylglycine powder
- Sterile, deionized water
- 0.5 M Sodium Hydroxide (NaOH)
- Sterile, conical tubes
- Ultrasonic bath
- Water bath or heating block set to 60°C
- pH meter or pH strips
- Vortex mixer

Procedure:

- Weigh the desired amount of (RS)-4-phosphonophenylglycine powder in a sterile conical tube.
- Add the calculated volume of sterile, deionized water to achieve the desired concentration.
- Vortex the tube to suspend the powder.
- Place the tube in an ultrasonic bath for 10-15 minutes.
- Carefully monitor the pH of the solution and slowly add 0.5 M NaOH dropwise until the pH reaches 12.
- Place the tube in a 60°C water bath or heating block and vortex intermittently until the solid is completely dissolved.
- Allow the solution to cool to room temperature.
- Sterile-filter the solution through a 0.22 µm filter if necessary.
- Aliquot the stock solution into smaller volumes and store at -80°C or -20°C.

Mandatory Visualization



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Caption: Workflow for preparing a stock solution of (RS)-4-phosphonophenylglycine.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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